

Personal protective equipment for handling Dialuminium chloride pentahydroxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dialuminium chloride pentahydroxide*

Cat. No.: *B1588746*

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Essential Safety and Handling Guide for Dialuminium Chloride Pentahydroxide

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Dialuminium chloride pentahydroxide**. It includes detailed operational and disposal plans to ensure safe laboratory practices.

Personal Protective Equipment (PPE)

When handling **Dialuminium chloride pentahydroxide**, the following personal protective equipment is essential to ensure personal safety. Engineering controls, such as local exhaust ventilation, should be in place to minimize exposure.^[1]

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting safety goggles are mandatory to protect against splashes.[1]
Hand Protection	Chemical-Resistant Gloves	Wear gloves made of suitable materials such as PVC, Neoprene, or natural rubber.[1] It is important to observe the permeability and breakthrough time provided by the glove supplier.[1]
Body Protection	Protective Clothing	At a minimum, clothing should cover the skin to avoid direct contact.[1] For tasks with a higher risk of exposure, a protective suit and boots are recommended.[1]
Respiratory Protection	Dust Mask or Respirator	In the absence of local exhaust ventilation, an approved dust mask or respirator is recommended, especially if mists or aerosols are generated.[1] For spills where aerosols or mists are formed, a half mask with a combination filter B/P2 should be used.[1]

Operational Plans

Handling:

- Handle in accordance with good industrial hygiene and safety practices.[2]
- Avoid contact with skin, eyes, and clothing.[2]

- Material transfer should be conducted under conditions of local exhaust ventilation to avoid breathing mist.[1]
- Do not mix with other chemicals.[2]
- Wash hands and face thoroughly after handling and before eating, drinking, or smoking.[3]
- Empty containers may retain product residue and can be hazardous.[3]

Storage:

- Store in a dry, cool, and well-ventilated area.[3]
- Keep containers tightly closed.[2]
- Store above freezing and below 60°C.[1]
- Avoid incompatible materials, including non-acid-proof metals (like aluminum, copper, and iron), bases, unalloyed steel, and galvanized surfaces.[1]

First Aid Measures

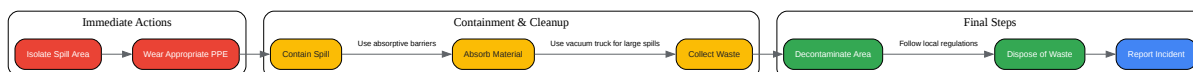
Exposure Route	First Aid Procedure
Inhalation	Move to fresh air. Rinse the mouth and nose with water. If symptoms persist, contact a physician.[1]
Skin Contact	Remove contaminated clothing immediately. Rinse the affected area with water. If symptoms persist, call a physician.[1]
Eye Contact	Immediately flush eyes with plenty of lukewarm water for at least 15 minutes, including under the eyelids. If symptoms persist, seek medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and drink one or two glasses of water or milk. If symptoms persist, call a physician. Never give anything by mouth to an unconscious person.[1]

Disposal Plans

- Product Disposal: Must be disposed of in accordance with local and national regulations.[1]
Dialuminium chloride pentahydroxide is not classified as a hazardous waste.[1]
- Packaging Disposal: Follow recommendations according to the method of disposal and the specific disposal facility.[1]

Accidental Release Measures

In the event of a spill, follow these procedural steps to ensure safety and proper containment.



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Workflow for handling a chemical spill.

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- To cite this document: BenchChem. [Personal protective equipment for handling Dialuminium chloride pentahydroxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588746#personal-protective-equipment-for-handling-dialuminium-chloride-pentahydroxide]

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